

safety and handling of 2-Amino-4-bromo-6-fluorobenzothiazole

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Compound of Interest

Compound Name: 2-Amino-4-bromo-6-fluorobenzothiazole

Cat. No.: B112557

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An In-depth Technical Guide to the Safe Handling of **2-Amino-4-bromo-6-fluorobenzothiazole**

This guide provides comprehensive safety and handling information for **2-Amino-4-bromo-6-fluorobenzothiazole**, tailored for researchers, scientists, and drug development professionals. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, the safety and toxicological data presented are based on structurally similar compounds. Therefore, this information should be used as a guideline, and a thorough risk assessment should be conducted before handling.

Chemical and Physical Properties

2-Amino-4-bromo-6-fluorobenzothiazole is a halogenated benzothiazole derivative.^[1] Its known physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	383131-15-5	[2] [3]
Molecular Formula	C ₇ H ₄ BrFN ₂ S	[2] [3]
Molecular Weight	247.1 g/mol	[2] [3]
Appearance	Pale yellow to light brown crystalline powder	[3]
Melting Point	>160 °C	[1]
Solubility	Soluble in DMSO, partially soluble in methanol and ethanol; insoluble in water. [3]	
Storage	Store in a cool, dry, light- protected place in a tightly closed container. [1]	
Purity	≥96%	[3]

Hazard Identification and Safety Precautions

While specific GHS hazard classifications for **2-Amino-4-bromo-6-fluorobenzothiazole** are not readily available, data from analogous compounds such as 2-Amino-6-fluorobenzothiazole and other halogenated aromatic compounds suggest that it should be handled as a substance that is potentially irritating to the skin, eyes, and respiratory system.[\[4\]](#)

GHS Hazard Statements (Presumed based on similar compounds):

Hazard Class	GHS Hazard Statement	Reference
Skin Corrosion/Irritation	H315: Causes skin irritation	[4]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	[4]
Specific Target Organ Toxicity	H335: May cause respiratory irritation	[4]

Precautionary Statements:

General laboratory safety precautions should be strictly followed.[5] This includes working in a well-ventilated area, preferably within a chemical fume hood, and wearing appropriate personal protective equipment (PPE).[6]

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory to prevent exposure when handling **2-Amino-4-bromo-6-fluorobenzothiazole**.[6][7]

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety goggles and/or face shield	Chemical splash goggles are required. A face shield should be worn when there is a higher risk of splashes. [5]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or punctures before use. [6]
Body Protection	Laboratory coat	A flame-retardant lab coat that fastens securely is essential. [6]
Respiratory Protection	Fume hood or respirator	All handling of the solid compound or its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used. [6]
Foot Protection	Closed-toe shoes	Substantial, closed-toe shoes are mandatory in the laboratory to protect against spills. [5]

First-Aid Measures

In case of exposure, the following first-aid measures, based on guidelines for similar chemical compounds, should be taken.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[8] [9]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.	[8] [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[8] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[8] [9]

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of the compound and ensure laboratory safety.

Aspect	Procedure
Handling	Handle in a well-ventilated place, preferably a chemical fume hood. [8] Avoid the formation of dust and aerosols. [8] Avoid contact with skin, eyes, and clothing.
Storage	Store in a tightly closed container in a dry and cool place. [8] Protect from light. [1]

Accidental Release Measures

In the event of a spill, the following procedures should be followed:

Step	Action
1. Personal Precautions	Evacuate the area. Ensure adequate ventilation. Wear appropriate PPE as outlined in Section 3. Avoid breathing dust.
2. Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.
3. Containment and Cleaning	Carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for hazardous waste disposal. [8] Clean the spill area with an appropriate solvent and then wash with soap and water.

Experimental Protocols and Workflows

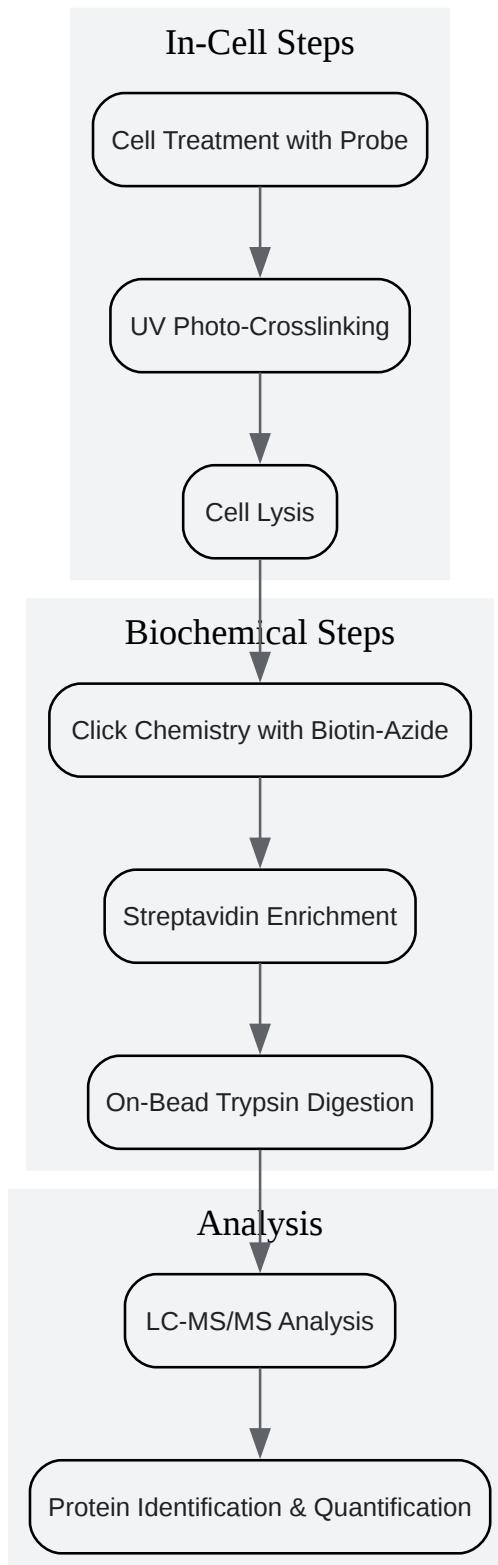
2-Amino-4-bromo-6-fluorobenzothiazole is described as a useful biochemical for proteomics research.[\[2\]](#) While a specific protocol for this compound is not available, a plausible application is its use as a chemical probe for target identification in a chemical proteomics workflow.[\[11\]](#)

Representative Experimental Protocol: Chemical Proteomics Target Identification

This generalized protocol outlines the steps for identifying protein targets of a chemical probe like **2-Amino-4-bromo-6-fluorobenzothiazole**. This would typically involve a modified version of the compound that includes a reactive group and a reporter tag.

- Probe Synthesis: Synthesize a derivative of **2-Amino-4-bromo-6-fluorobenzothiazole** incorporating a photo-reactive group (e.g., diazirine) and a bio-orthogonal handle (e.g., alkyne) for click chemistry.
- Cell Treatment:
 - Culture cells to the desired confluence.
 - Treat cells with the alkyne-tagged probe at a suitable concentration (e.g., 1-10 μ M) for a specified duration (e.g., 2-4 hours).
 - Include control groups: a vehicle control (e.g., DMSO) and a competition control where cells are pre-incubated with an excess of the unlabeled **2-Amino-4-bromo-6-fluorobenzothiazole** before adding the probe.[11]
- Photo-Crosslinking: Expose the treated cells to UV light to covalently link the probe to its interacting proteins.
- Cell Lysis and Protein Extraction: Lyse the cells and extract the proteins.
- Click Chemistry: "Click" an azide-functionalized reporter tag (e.g., biotin-azide) onto the alkyne handle of the probe-protein complexes.
- Enrichment of Labeled Proteins: Use streptavidin-coated beads to enrich the biotinylated protein complexes.
- On-Bead Digestion: Digest the enriched proteins into peptides using a protease (e.g., trypsin).
- Mass Spectrometry Analysis: Analyze the resulting peptides by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

- Data Analysis: Identify and quantify the proteins that were specifically enriched in the probe-treated sample compared to the control groups.

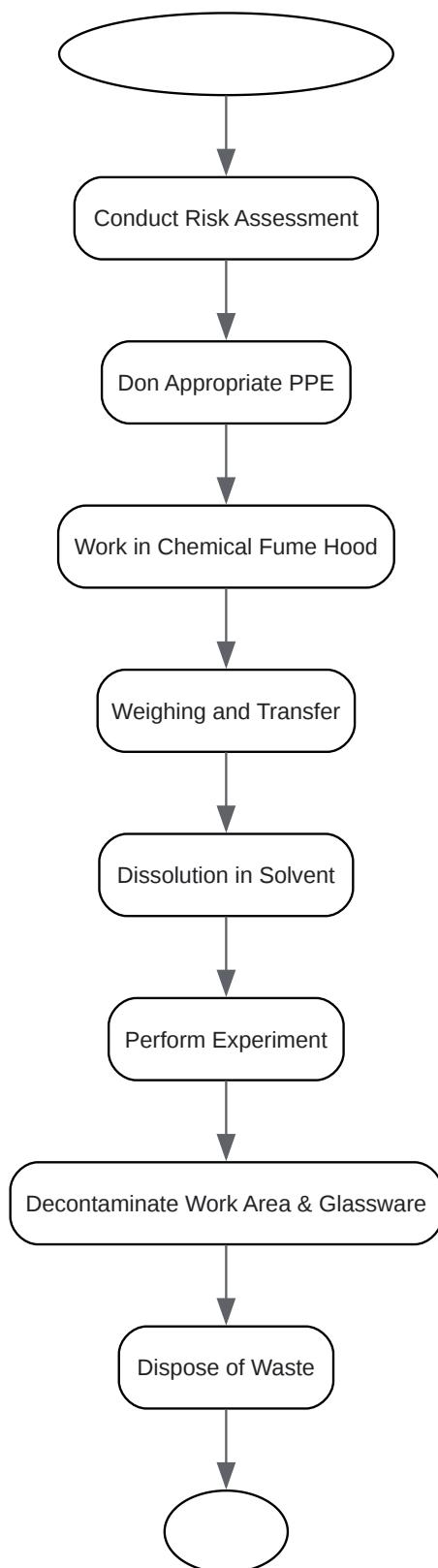


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A representative chemical proteomics workflow.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2-Amino-4-bromo-6-fluorobenzothiazole** in a research laboratory setting.



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Safe handling workflow for **2-Amino-4-bromo-6-fluorobenzothiazole**.

Biological Activity

Benzothiazole derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[12][13][14] The specific biological activity of **2-Amino-4-bromo-6-fluorobenzothiazole** is not well-documented in publicly available literature, with its primary known application being in proteomics research.[2] As a research chemical, it may be used as a building block for the synthesis of more complex, biologically active molecules.[12] No information was found to suggest its direct involvement in specific signaling pathways.

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